

stability and storage conditions for 2-Bromomalonaldehyde

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Compound of Interest

Compound Name: 2-Bromomalonaldehyde

Cat. No.: B019672

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An In-depth Technical Guide to the Stability and Storage of 2-Bromomalonaldehyde

For researchers, scientists, and professionals in drug development, understanding the stability and proper storage of reagents is paramount to ensuring experimental reproducibility and the integrity of results. **2-Bromomalonaldehyde**, a reactive dialdehyde, requires careful handling and storage to prevent degradation. This guide provides a comprehensive overview of its stability profile and recommended storage conditions based on available technical data.

Chemical Stability

2-Bromomalonaldehyde is a solid that is stable under recommended storage conditions.[1][2] However, it is sensitive to environmental factors. The compound is known to be sensitive to air and moisture, which can lead to its degradation.[3] Furthermore, it is unstable in the presence of light and air, with a tendency to undergo decomposition or polymerization.[4] Thermal decomposition can produce hazardous byproducts, including carbon monoxide, carbon dioxide, and hydrogen bromide gas.[5]

Recommended Storage Conditions

To maintain its chemical integrity, **2-Bromomalonaldehyde** should be stored with the following precautions:

- **Temperature:** The recommended storage temperature is in a freezer at or below -20°C.[6][7] Some sources also suggest keeping it in a cold environment.[4]

- Atmosphere: It is crucial to store **2-Bromomalonaldehyde** under an inert atmosphere, such as nitrogen, to prevent degradation from exposure to air.[2][3][5][6][7]
- Container: The compound should be kept in a tightly sealed container to prevent contact with moisture.[1][2][3][8] It is advisable to store it in its original container.[8]
- Location: A cool, dry, and well-ventilated area is recommended for storage.[2][8] The storage location should be protected from environmental extremes.[8]

Incompatible Materials

To prevent hazardous reactions and degradation, **2-Bromomalonaldehyde** should be stored away from strong oxidizing agents.[2][5] It is also important to avoid storage near foodstuff containers.[8]

Physical and Chemical Properties

A summary of key physical properties of **2-Bromomalonaldehyde** is provided in the table below. The variation in reported melting points may be attributed to the purity of the substance or the specific analytical method used.

Property	Value	Citations
Molecular Formula	C ₃ H ₃ BrO ₂	[7]
Molecular Weight	150.96 g/mol	[6][7]
Physical State	Solid	[2]
Appearance	White to off-white or gray-brown powder	[9]
Melting Point	124 - 148 °C	[2][7][9][10][11][12][13]

Handling and Safety Precautions

Due to its hazardous nature, proper personal protective equipment and handling procedures are essential when working with **2-Bromomalonaldehyde**.

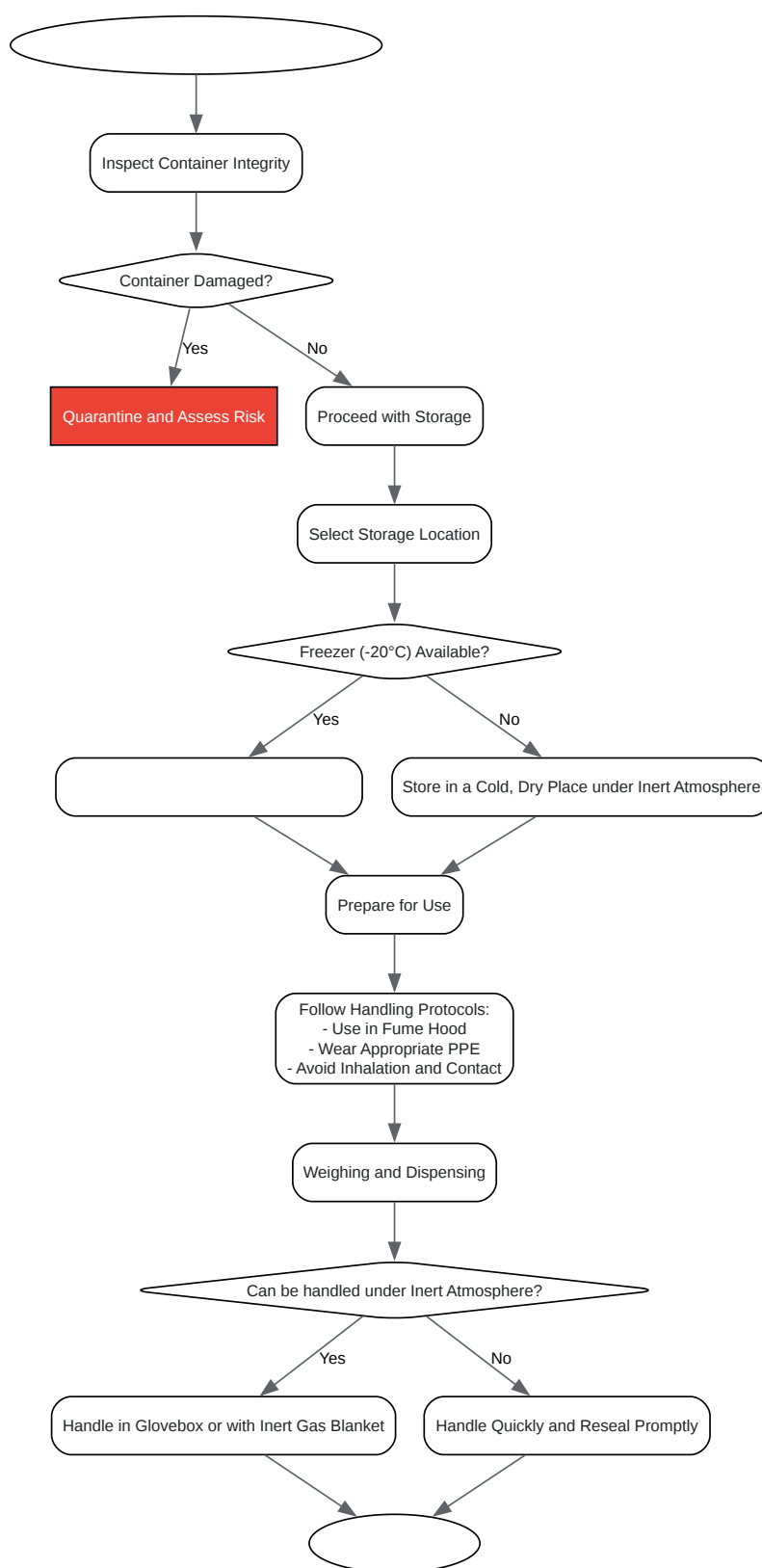
- Ventilation: Use only in a well-ventilated area or under a chemical fume hood.[\[5\]](#)[\[8\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[5\]](#)[\[8\]](#)
- Hygiene: Avoid breathing in dust or vapors and wash hands thoroughly after handling.[\[5\]](#)[\[8\]](#)
Do not eat, drink, or smoke in the work area.[\[5\]](#)[\[8\]](#)
- Contact: Avoid direct contact with skin and eyes.[\[1\]](#)[\[8\]](#)

Experimental Protocols

Detailed experimental protocols for the stability testing of **2-Bromomalonaldehyde** are not readily available in the public domain. The information presented in this guide is synthesized from safety data sheets and product information from chemical suppliers. For specific stability studies, it is recommended to design experiments that control for temperature, humidity, light exposure, and oxygen levels, followed by analysis using techniques such as HPLC to quantify the compound's purity over time.

Logical Workflow for Handling and Storage

The following diagram illustrates a decision-making workflow for the appropriate handling and storage of **2-Bromomalonaldehyde**.



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Caption: Workflow for Handling and Storage of **2-Bromomalonaldehyde**.

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